

BMS-192364 solubility issues and how to improve them

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Compound of Interest

Compound Name: BMS-192364

Cat. No.: B1667176

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Technical Support Center: BMS-192364

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **BMS-192364**. The information provided addresses common solubility issues and offers guidance on how to improve them during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **BMS-192364**?

A1: For creating a stock solution, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **BMS-192364** is soluble in DMSO at a concentration of 100 mg/mL (281.14 mM).[1] For best results, use freshly opened, hygroscopic DMSO as it can significantly impact the solubility of the product.[1]

Q2: My **BMS-192364** is not fully dissolving in DMSO. What can I do?

A2: If you are experiencing difficulty dissolving **BMS-192364** in DMSO, you can try the following troubleshooting steps:

- Gentle Heating: Warm the solution to 37°C.[1]
- Sonication: Use an ultrasonic bath to aid in dissolution.[1]

- Fresh Solvent: Ensure you are using a fresh, high-purity grade of DMSO.

Q3: How can I prepare **BMS-192364** for in vivo animal studies?

A3: Preparing a formulation for in vivo studies requires a solvent system that is well-tolerated by the animal model. Here are a couple of suggested protocols for preparing a working solution from a DMSO stock:

- For a clear solution (2.5 mg/mL):
 - Start with a 25.0 mg/mL stock solution of **BMS-192364** in DMSO.
 - To 100 μ L of the DMSO stock solution, add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix again.
 - Finally, add 450 μ L of saline to reach a final volume of 1 mL.[\[2\]](#)
- For use in corn oil (2.5 mg/mL):
 - Start with a 25.0 mg/mL stock solution of **BMS-192364** in DMSO.
 - To 100 μ L of the DMSO stock solution, add 900 μ L of corn oil and mix thoroughly.[\[2\]](#)

It is recommended to prepare these working solutions fresh on the day of use.[\[2\]](#)

Q4: What are some general strategies to improve the solubility of poorly water-soluble compounds like **BMS-192364**?

A4: Several techniques can be employed to enhance the solubility of compounds with poor water solubility:

- Co-solvency: Using a mixture of solvents can improve solubility. For example, adding a water-miscible organic solvent in which the compound is more soluble to an aqueous solution.
- pH Adjustment: For ionizable compounds, adjusting the pH of the solution can increase solubility.

- **Use of Surfactants:** Surfactants can increase solubility by forming micelles that encapsulate the hydrophobic drug molecules.
- **Complexation:** Cyclodextrins can form inclusion complexes with poorly soluble drugs, thereby increasing their aqueous solubility.[3]
- **Solid Dispersion:** This involves dispersing the drug in a hydrophilic matrix at a solid state, which can improve the dissolution rate and solubility.[4][5]
- **Particle Size Reduction:** Decreasing the particle size, for instance through micronization, increases the surface area-to-volume ratio, which can lead to improved dissolution.[6][7]

Solubility Data

Solvent	Concentration	Notes
DMSO	100 mg/mL (281.14 mM)	May require sonication and gentle heating to 37°C. Use of newly opened DMSO is recommended.[1]
DMSO/PEG300/Tween-80/Saline	2.5 mg/mL	A clear solution suitable for in vivo use.[2]
DMSO/Corn Oil	2.5 mg/mL	A formulation for in vivo use, particularly if a longer dosing period is anticipated.[2]

Experimental Protocols

Protocol for Preparing a 100 mg/mL Stock Solution of **BMS-192364** in DMSO

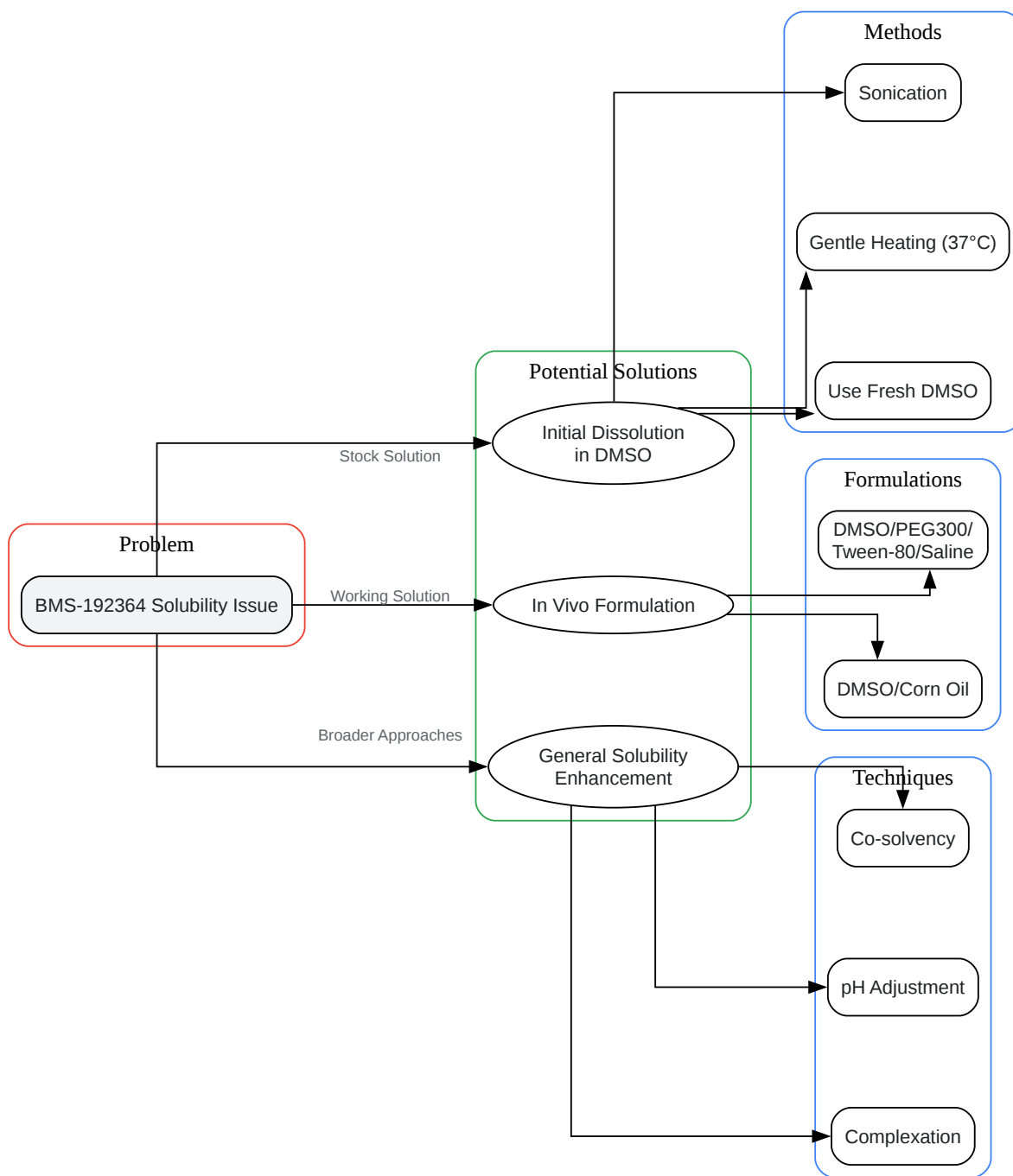
- Weigh the desired amount of **BMS-192364** powder.
- Add the appropriate volume of fresh, high-purity DMSO to achieve a concentration of 100 mg/mL.
- If the compound does not dissolve completely, place the vial in an ultrasonic bath for 10-15 minutes.

- If necessary, gently warm the solution to 37°C.
- Once fully dissolved, store the stock solution in aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)

Protocol for Preparing a 2.5 mg/mL Working Solution of **BMS-192364** in a PEG300/Tween-80/Saline Vehicle

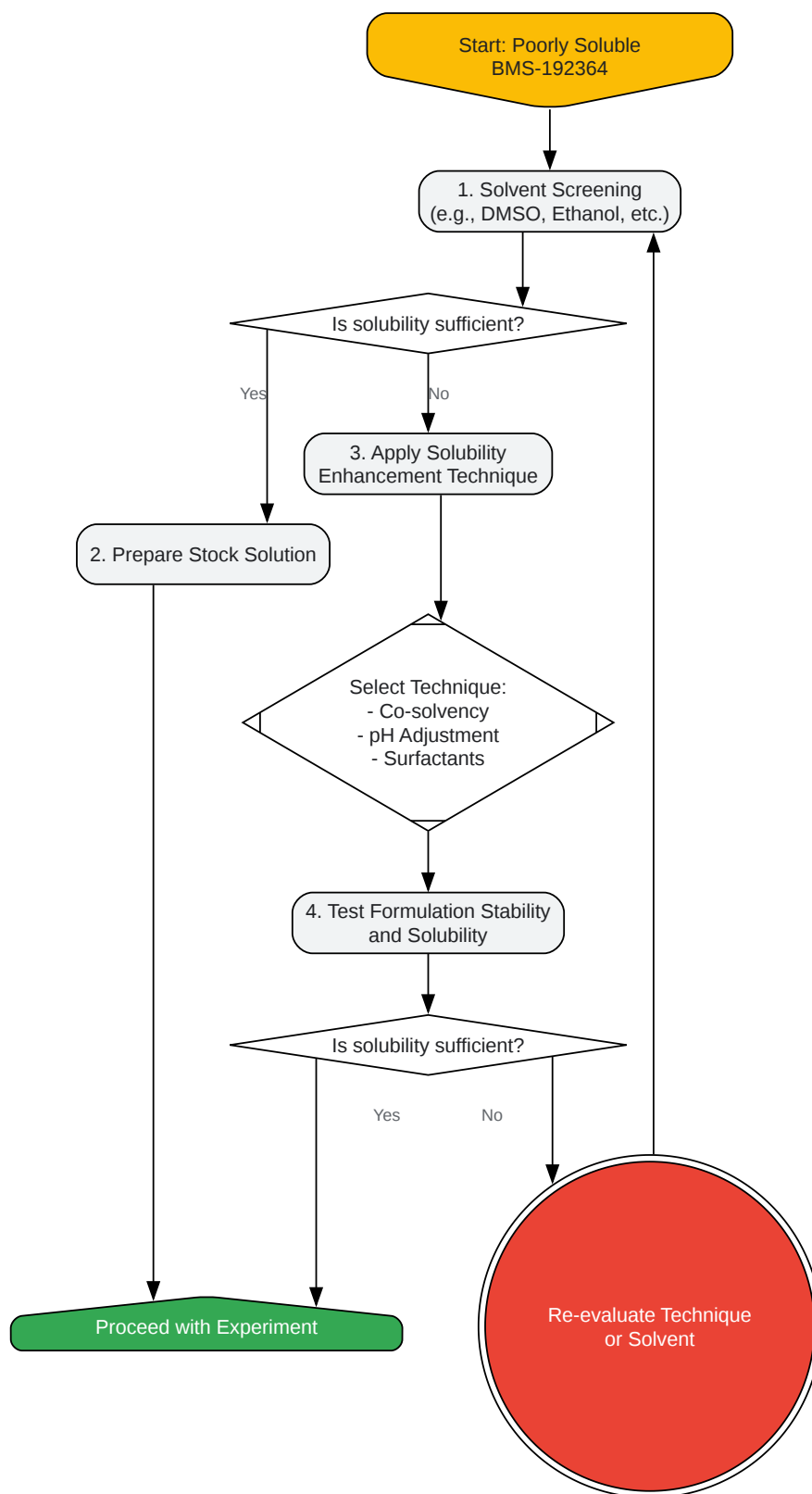
- Prepare a 25 mg/mL stock solution of **BMS-192364** in DMSO.
- For a 1 mL final volume, combine the following in the specified order, ensuring complete mixing after each addition:
 - 100 µL of the 25 mg/mL **BMS-192364** in DMSO stock solution.
 - 400 µL of PEG300.
 - 50 µL of Tween-80.
 - 450 µL of saline.
- This protocol will yield a clear solution. It is recommended to prepare this working solution fresh for each experiment.[\[2\]](#)

Visual Guides



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Caption: Troubleshooting flowchart for **BMS-192364** solubility issues.



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Caption: General workflow for improving compound solubility.

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